

efficacy of fresh liquid Trimedlure vs aged plugs

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Compound Focus: Trimedlure

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Quantitative Comparison of Attractiveness

The table below summarizes key experimental data on the field longevity and attractiveness of fresh liquid **Trimedlure** versus aged solid plugs, based on a study that tested plugs weathered for up to 12 weeks [1] [2].

Lure Type & Status	Weathering Duration	Relative Attractiveness (Male Medfly Captures)	Remaining Trimedlure Content
Fresh Liquid (2 mL)	N/A (Fresh)	Baseline (100%)	N/A
Fresh Plug (2 g)	N/A (Fresh)	As effective as fresh liquid	~2 g
Aged Plug (2 g)	≤ 6 weeks	As effective as fresh lures [1]	Not specified
Aged Plug (2 g)	8 - 12 weeks	Significantly reduced catch [1]	≤ 0.4 g [1]
Aged Plug (3 g)	6 weeks	As attractive as fresh lures [1]	Not specified

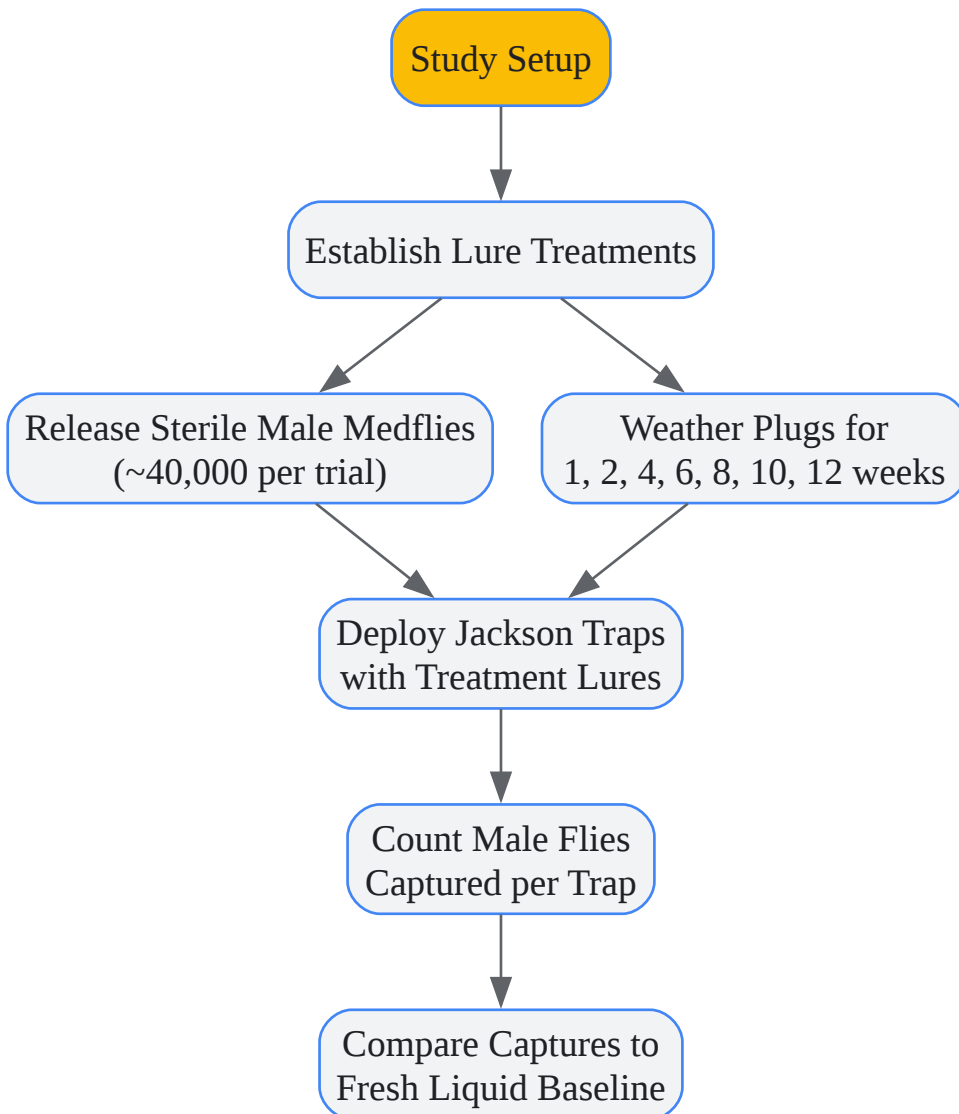
Lure Type & Status	Weathering Duration	Relative Attractiveness (Male Medfly Captures)	Remaining Trimedlure Content
Aged Plug (3 g)	8 - 10 weeks	More effective than 2 g plugs at these intervals [1]	Not specified

Detailed Experimental Protocols

The data in the table above primarily comes from a controlled field study. Here is a breakdown of the key methodological details [1] [2]:

- **Study Sites:** A citrus orchard in Florida, USA, and a coffee field in Hawaii, USA.
- **Insect Subjects:** In Florida, approximately 40,000 sterile, marked male Medflies were released for each weathering interval test. In Hawaii, wild male Medfly populations were studied.
- **Lure Treatments:**
 - **Florida Trial:** Compared three treatments: 2 mL fresh liquid **Trimedlure**, 2 g fresh plugs, and 2 g plugs aged for 1, 2, 4, 6, 8, 10, or 12 weeks.
 - **Hawaii Trial:** Compared fresh 2 g or 3 g plugs with plugs of the same weights weathered for 6, 8, or 10 weeks.
- **Trapping Method:** Jackson traps (white delta-shaped traps with a sticky insert) were used. The lures were placed in a perforated plastic basket suspended inside the trap.
- **Data Collection:** For each weathering interval, a single release of male flies was performed. Trap captures were counted and compared against the baseline set by the fresh liquid **Trimedlure**.

To help visualize the workflow of the primary Florida study, the following diagram outlines the experimental procedure:



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Key Factors Influencing Efficacy

When comparing these products, consider these factors that significantly impact their performance:

- **Weathering Duration is Critical:** The core finding is that **2 g plugs remain fully effective for 6 weeks** but show significantly reduced attractiveness after 8 weeks of field aging [1]. This supports the common practice of replacing plugs every 6-8 weeks in surveillance programs.
- **Plug Size Matters:** For longer replacement intervals, **3 g plugs are a better choice than 2 g plugs**. Research shows that 3 g plugs maintain superior attractiveness compared to 2 g plugs at 8 and 10 weeks of weathering [1].

- **Environmental Conditions:** Trapping efficacy is highly dependent on ambient conditions. **Higher temperatures increase the evaporation rate** of the lure, which can shorten its effective field longevity [3] [4]. Furthermore, traps placed on host plants (e.g., citrus trees) often have higher recapture rates than those on non-host plants [3].

Conclusion for Product Selection

For your comparison guide, the key evidence-based takeaways are:

- **Short-term programs (<6 weeks):** Both fresh liquid and 2 g plugs are equally effective.
- **Standard monitoring (6-8 week cycles):** **2 g polymeric plugs** are the optimal choice, offering a good balance of performance and cost without needing replacement.
- **Extended monitoring (>8 weeks):** **3 g polymeric plugs** are recommended, as they maintain effectiveness longer than the standard 2 g plugs.

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